

Technical Guide: Physicochemical Properties of EINECS 286-347-0

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Compound of Interest

Compound Name: *Einecs 286-347-0*

Cat. No.: *B15183581*

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Substance Identification: 4-hydroxy-8-[(4-sulphobenzoyl)amino]naphthalene-2-sulphonic acid, compound with pyridine (1:2) EINECS Number: 286-347-0 CAS Number: 85222-95-3
Molecular Formula: $C_{27}H_{23}N_3O_8S_2$

Introduction

This technical guide provides a comprehensive overview of the core physicochemical properties relevant to the research and development of the compound identified by EINECS number 286-347-0. While specific experimental data for this particular substance is not publicly available, this document outlines the standard methodologies and experimental protocols that are critical for its characterization. The following sections detail the essential physicochemical parameters, the internationally recognized testing protocols for their determination, and a logical workflow for the comprehensive analysis of this, or similar, chemical entities. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties and Standard Experimental Protocols

The characterization of a substance's physicochemical properties is a fundamental step in the drug development process, influencing its formulation, delivery, and pharmacokinetic profile. The following table summarizes key properties and references the standard OECD (Organisation for Economic Co-operation and Development) guidelines for their experimental determination.^{[1][2][3][4]}

Physicochemical Property	Relevance in Drug Development	Standard Experimental Protocol (OECD Guideline)
Melting Point/Melting Range	Influences purity, stability, and formulation choices. A sharp melting point is indicative of a pure substance.	OECD 102: Melting Point/Melting Range.
Boiling Point	Important for purification (distillation) and understanding the physical state at different temperatures.	OECD 103: Boiling Point.
Water Solubility	A critical factor for drug absorption and distribution in the body. Affects bioavailability.	OECD 105: Water Solubility.
Partition Coefficient (n-octanol/water)	Indicates the lipophilicity of a compound, which is crucial for predicting its absorption, distribution, metabolism, and excretion (ADME) properties.	OECD 117: Partition Coefficient (n-octanol/water), HPLC Method.
Dissociation Constant (pKa)	Determines the extent of ionization of a compound at a given pH, which affects its solubility, absorption, and interaction with biological targets.	OECD 112: Dissociation Constants in Water (Titration Method - Spectrophotometric Method - Conductometric Method).
Vapour Pressure	Relevant for assessing the potential for inhalation exposure and for understanding the compound's physical behavior.	OECD 104: Vapour Pressure.

Detailed Experimental Protocols

The following are detailed descriptions of the standard methodologies for determining the key physicochemical properties outlined above, based on the OECD Guidelines for the Testing of Chemicals.^{[1][2][3][4]}

Melting Point/Melting Range (OECD 102)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure substance, this transition occurs at a single temperature (melting point), while an impure substance will melt over a range of temperatures (melting range).

Methodology:

- **Capillary Method:** A small amount of the finely powdered substance is packed into a capillary tube. The tube is then placed in a heated bath or a metal block apparatus with a controlled heating rate. The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded.
- **Hot Stage Apparatus:** A thin layer of the substance is placed on a heated stage under a microscope. The temperature is gradually increased, and the melting process is observed visually.
- **Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA):** These thermoanalytical techniques measure the difference in heat flow (DSC) or temperature (DTA) between the sample and a reference as a function of temperature. The melting point is determined from the peak of the endothermic transition.

Boiling Point (OECD 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Ebulliometer Method:** This method involves measuring the boiling point directly by heating the liquid in a specialized apparatus called an ebulliometer, which is equipped with a sensitive thermometer and a reflux condenser.

- **Dynamic Method:** The vapor pressure of the substance is measured at various temperatures. The boiling point is the temperature at which the vapor pressure equals the atmospheric pressure.
- **Distillation Method:** For mixtures, the boiling range is determined by distillation. The temperature is recorded as a function of the volume of distillate collected.
- **Siwoloboff Method:** A small amount of the substance is heated in a sample tube attached to a thermometer. An inverted, sealed capillary tube is placed in the sample tube. The boiling point is the temperature at which a continuous stream of bubbles emerges from the capillary.

Water Solubility (OECD 105)

Water solubility is the maximum concentration of a substance that can dissolve in water at a given temperature.

Methodology:

- **Flask Method:** An excess amount of the solid or liquid substance is added to a known volume of water in a flask. The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method (e.g., chromatography, spectroscopy).
- **Column Elution Method:** A column is packed with an inert support material coated with the test substance. Water is passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored until it reaches a plateau, which represents the saturation solubility.

Partition Coefficient (n-octanol/water) (OECD 117)

The partition coefficient ($\log P$) is a measure of the ratio of the concentration of a compound in a mixture of two immiscible phases at equilibrium, in this case, n-octanol and water.

Methodology:

- **Shake Flask Method:** A known amount of the substance is dissolved in a mixture of n-octanol and water. The mixture is shaken until equilibrium is reached. The two phases are then separated, and the concentration of the substance in each phase is determined. The partition

coefficient is calculated as the ratio of the concentration in n-octanol to the concentration in water.

- **HPLC Method:** This is a more rapid method where the retention time of the substance on a reversed-phase high-performance liquid chromatography (HPLC) column is measured. The retention time is correlated with the known log P values of a series of standard compounds to determine the log P of the test substance.

Dissociation Constant (pKa) (OECD 112)

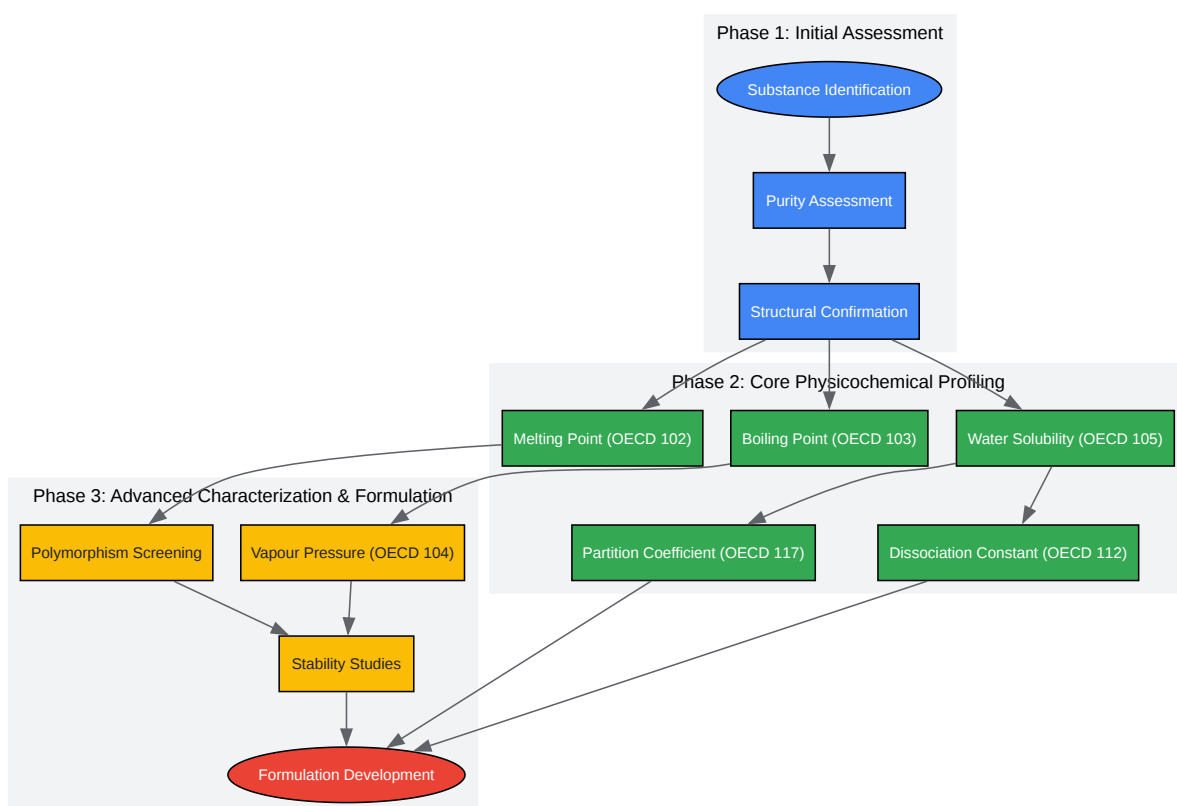
The dissociation constant (pKa) is a measure of the strength of an acid in solution. It is the pH at which the acid is 50% dissociated.

Methodology:

- **Titration Method:** A solution of the substance is titrated with a standard solution of an acid or a base. The pH of the solution is monitored throughout the titration. The pKa is determined from the midpoint of the titration curve.
- **Spectrophotometric Method:** This method is suitable for compounds that exhibit a change in their UV-Visible absorption spectrum upon ionization. The absorbance of the substance is measured at different pH values, and the pKa is determined from the inflection point of the absorbance versus pH curve.
- **Conductometric Method:** The electrical conductivity of a solution of the substance is measured as a function of its concentration. This method is applicable to ionic compounds and allows for the determination of the dissociation constant.

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a new chemical entity like **EINECS 286-347-0**.



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Caption: Workflow for Physicochemical Characterization.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of EINECS 286-347-0]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15183581#physicochemical-properties-of-einecs-286-347-0]

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